

Patulitrin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Patulitrin*

Cat. No.: *B192047*

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CAS Number: 19833-25-1

This technical guide provides an in-depth overview of the chemical properties, biological activities, and relevant experimental protocols for **Patulitrin**, a flavonoid glycoside of interest to researchers in drug development and the natural products sciences.

Chemical Properties

Patulitrin, a naturally occurring flavonoid, possesses a range of chemical attributes that are critical for its study and application in research. A summary of its key chemical properties is presented below.

Property	Value	Source(s)
CAS Number	19833-25-1	[1][2][3][4][5]
Molecular Formula	C22H22O13	[1][2][3][6]
Molecular Weight	494.41 g/mol	[1][2][4][5][6]
IUPAC Name	2-(3,4-dihydroxyphenyl)-3,5-dihydroxy-6-methoxy-7-(((2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)tetrahydro-2H-pyran-2-yl)oxy)-4H-chromen-4-one	[1][2]
Synonyms	Patuletin 7-glucoside, 6-Methoxyquercetin 7-glucoside	[3]
Appearance	Powder	[4][7]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Pyridine, Methanol, and Ethanol.	[4]
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C in a dry, dark environment.	[8]

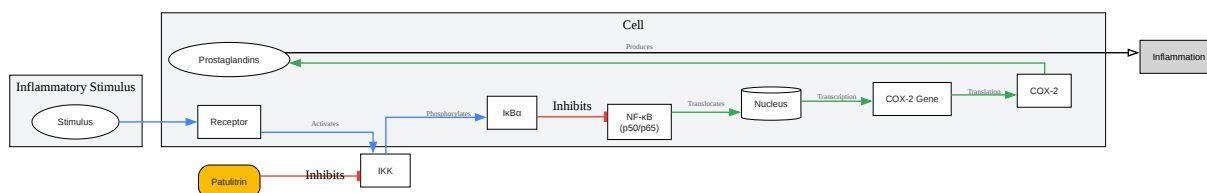
Biological Activity and Signaling Pathways

Patulitrin exhibits notable anti-inflammatory and potential anti-cancer properties. Its mechanisms of action are believed to involve the modulation of key signaling pathways.

Anti-inflammatory Activity

Patulitrin's anti-inflammatory effects are thought to be mediated through the inhibition of pro-inflammatory enzymes such as cyclooxygenase (COX) and lipoxygenase.[8] Flavonoids, in

general, are known to influence major inflammatory signaling cascades. The diagram below illustrates a potential mechanism for the anti-inflammatory action of flavonoids like **Patulitrin**.

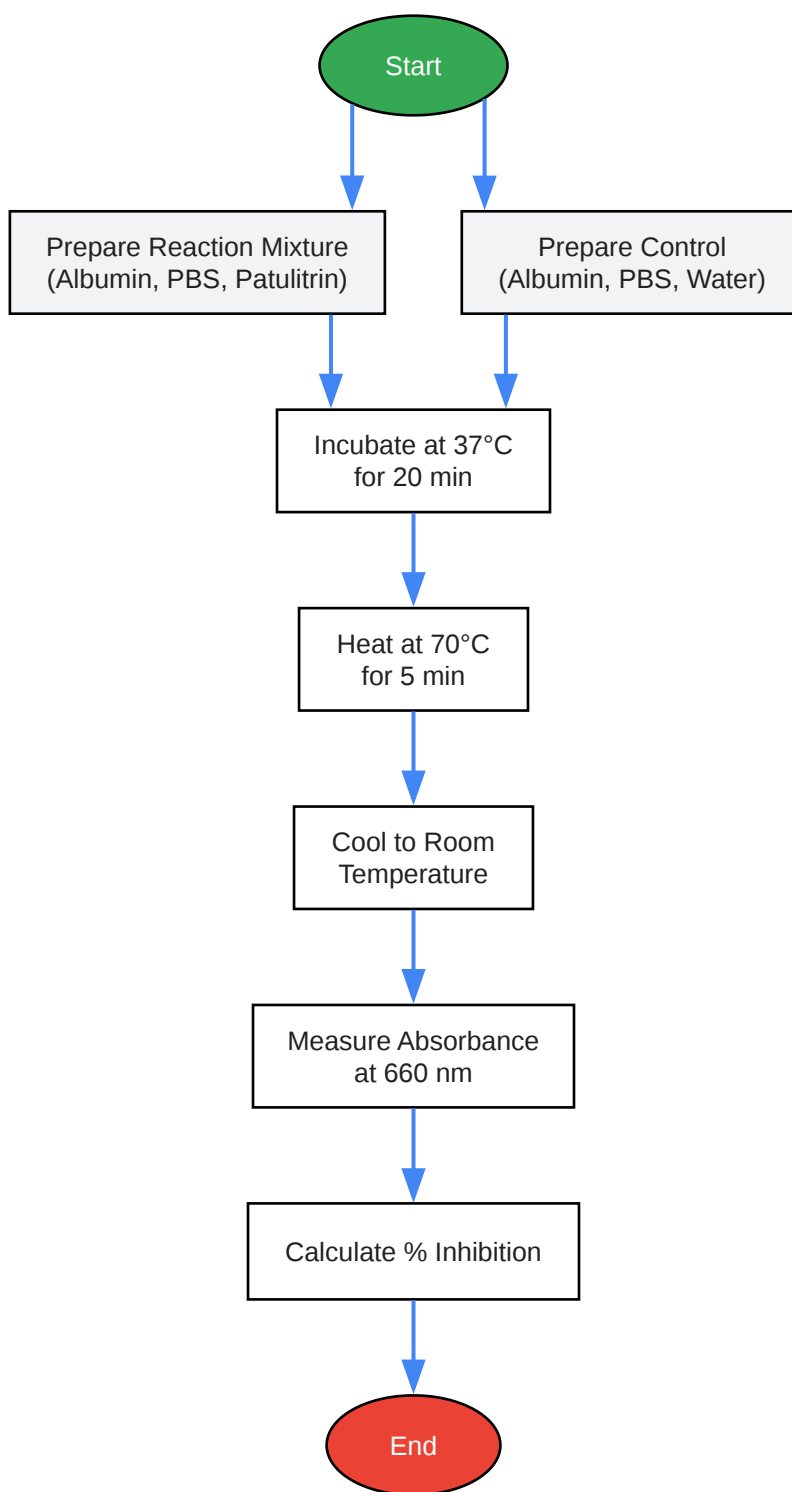


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Caption: Potential anti-inflammatory signaling pathway of **Patulitrin**.

Apoptotic Activity in Cancer Cells

Flavonoids have been shown to induce apoptosis in cancer cells through various signaling pathways. While the specific pathway for **Patulitrin** is under investigation, a generalized model for flavonoid-induced apoptosis is presented below. This often involves the modulation of the PI3K/Akt/mTOR and MAPK signaling pathways, which are crucial for cell survival and proliferation.



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